

Spectroscopic Data of 3-Bromobenzylmercaptan: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Bromobenzylmercaptan*

Cat. No.: *B1598135*

[Get Quote](#)

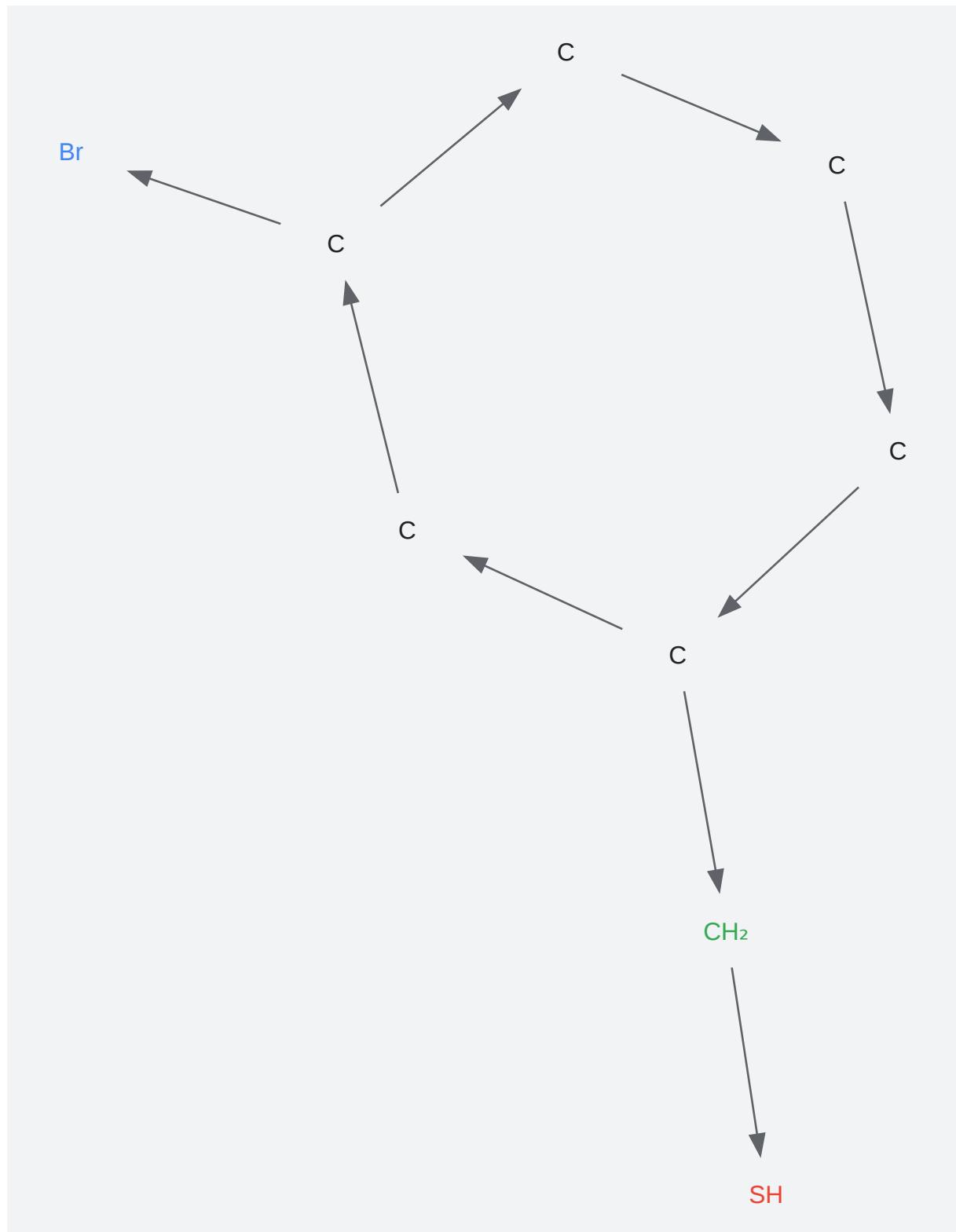
Prepared by: Gemini, Senior Application Scientist

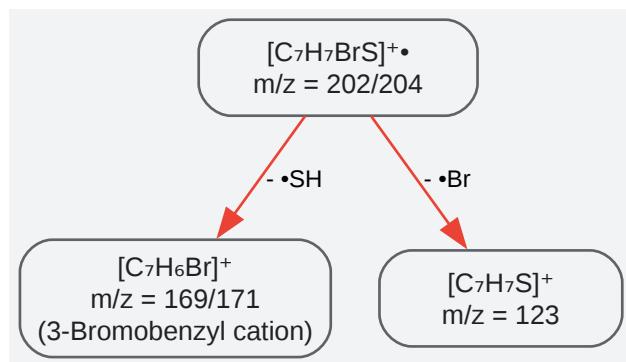
Introduction

3-Bromobenzylmercaptan, also known as (3-bromophenyl)methanethiol, is a sulfur-containing organic compound with the chemical formula C₇H₇BrS.^{[1][2][3]} Its structure features a benzyl core substituted with a bromine atom at the meta position and a mercaptan (thiol) functional group on the methylene bridge. This unique combination of a reactive thiol group and a brominated aromatic ring makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals. The molecular weight of this compound is approximately 203.10 g/mol.^{[2][4]}

This guide provides an in-depth analysis of the expected spectroscopic data for **3-Bromobenzylmercaptan**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As experimental spectra for this specific compound are not readily available in public databases, this document leverages established spectroscopic principles and data from analogous structures to provide a robust, predictive framework for its characterization. Each section includes a detailed interpretation of the expected spectral features, a summary table, and a field-proven experimental protocol for data acquisition.

Diagram 1: Molecular Structure of **3-Bromobenzylmercaptan**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - (3-bromophenyl)methanethiol (C₇H₇BrS) [pubchemlite.lcsb.uni.lu]
- 2. fishersci.nl [fishersci.nl]
- 3. calpaclab.com [calpaclab.com]
- 4. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Spectroscopic Data of 3-Bromobenzylmercaptan: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1598135#3-bromobenzylmercaptan-spectroscopic-data-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com